Electronic Tuning of Pyridazines: The Dimethylamino "Push-Pull" Effect

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Compound of Interest

Compound Name:	*6-(Dimethylamino)pyridazine-4-carboxylic acid*
Cat. No.:	*B11813846*

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A Technical Guide to Synthesis, Characterization, and Application

Executive Summary

The pyridazine ring (1,2-diazine) is a unique electron-deficient heteroaromatic scaffold characterized by a high dipole moment (~3.9 D) and low-lying LUMO energy levels. When substituted with strong electron-donating groups (EDGs) such as the dimethylamino ($–NMe_2$) moiety, the system undergoes a dramatic electronic reconfiguration. This guide analyzes the "push-pull" electronic architecture of dimethylamino-pyridazines, detailing the emergence of Intramolecular Charge Transfer (ICT) states, solvatochromic behavior, and their utility in optoelectronics (TADF emitters) and medicinal chemistry (kinase inhibitors).

Fundamental Electronic Architecture

The Donor-Acceptor (D-A) System

The core electronic feature of dimethylamino-substituted pyridazines is the interaction between the

-deficient pyridazine ring (Acceptor) and the lone pair of the nitrogen in the dimethylamino group (Donor).

- Pyridazine Core (Acceptor): The adjacent nitrogen atoms in the ring (N1-N2) create a significant electronegativity perturbation, lowering the energy of the Lowest Unoccupied Molecular Orbital (LUMO). This makes the ring highly susceptible to nucleophilic attack and electron injection.

- Dimethylamino Group (Donor): The $–NMe_2$ group is a strong

  -donor (+M effect). Upon excitation, electron density shifts from the amino nitrogen to the pyridazine ring.

Molecular Orbital Engineering (DFT Insights)

Density Functional Theory (DFT) calculations (typically B3LYP/6-31G*) reveal the spatial distribution of frontier orbitals:

- HOMO: Localized predominantly on the dimethylamino nitrogen and the adjacent carbon atoms.

- LUMO: Delocalized across the pyridazine ring nitrogens (N=N bond character).

- Band Gap: The D-A interaction significantly narrows the HOMO-LUMO gap compared to unsubstituted pyridazine, shifting absorption from the UV into the visible region (blue/green).

Photophysics: The ICT Mechanism[1]

The fluorescence properties of these molecules are governed by Intramolecular Charge Transfer (ICT).

Solvatochromism

In non-polar solvents (e.g., Hexane), the molecule emits from a Locally Excited (LE) state. In polar solvents (e.g., DMSO, Methanol), the highly dipolar ICT state is stabilized by solvent relaxation, leading to a large bathochromic (red) shift in emission.

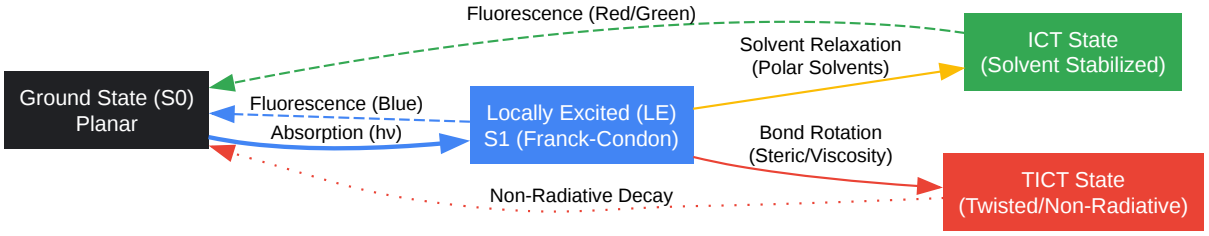
Twisted Intramolecular Charge Transfer (TICT)

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Steric hindrance (e.g., ortho-substitution) can force the dimethylamino group to rotate out of planarity with the pyridazine ring upon excitation. This decoupling leads to a TICT state, which is often non-radiative, quenching fluorescence in high-viscosity or highly polar environments.

Mechanism Visualization

The following diagram illustrates the competition between LE and ICT states and the relaxation pathways.



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Caption: Energy landscape showing the bifurcation between emissive ICT states and non-emissive TICT states.

Experimental Protocol: Synthesis & Validation

Objective: Synthesize 3-chloro-6-(dimethylamino)pyridazine via SNAr and validate its electronic properties. This protocol is self-validating: the appearance of a yellow color indicates successful substitution (formation of the push-pull chromophore).

Synthesis Workflow

Reagents: 3,6-Dichloropyridazine (1.0 eq), Dimethylamine (40% aq. solution, 3.0 eq), Ethanol (Solvent).

- Dissolution: Dissolve 3,6-dichloropyridazine in Ethanol (0.5 M concentration).
- Addition: Add aqueous dimethylamine dropwise at Room Temperature (RT).
- Reflux: Heat to 80°C for 4 hours. Validation Check: Solution turns from colorless to pale yellow.

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- Workup: Evaporate ethanol. Dilute with water. Extract with Dichloromethane (DCM).
- Purification: Recrystallization from Hexane/Ethyl Acetate.

Spectroscopic Validation Protocol

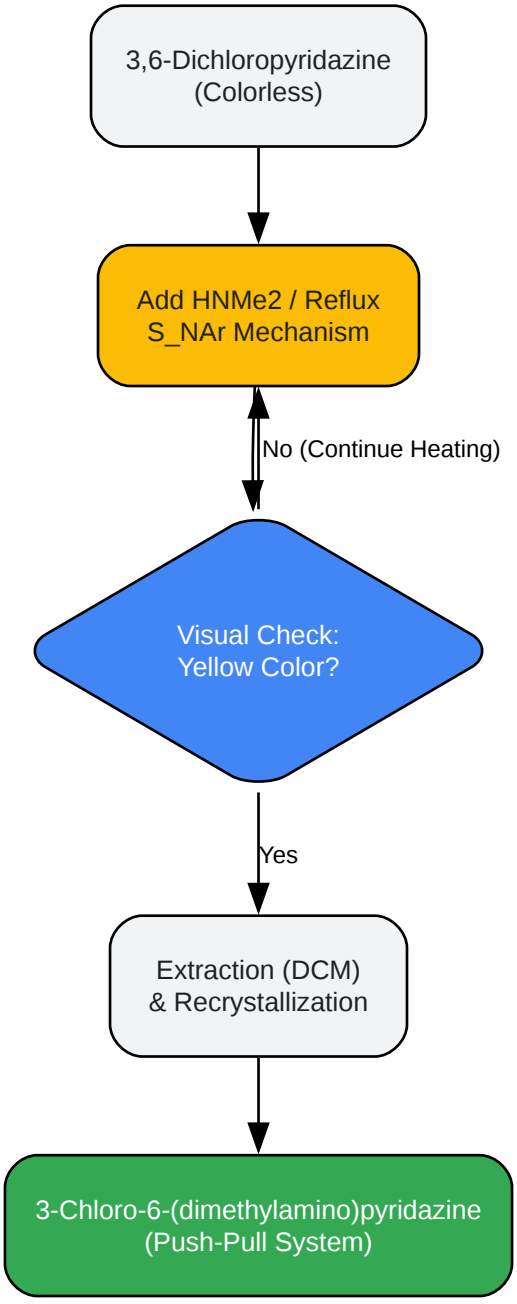
To confirm the electronic "push-pull" character, perform a solvatochromic shift assay.

- Prepare 10 µM solutions of the product in Toluene (Non-polar) and Acetonitrile (Polar).
- Measure UV-Vis Absorbance and Fluorescence Emission.
- Success Criteria:
  - Toluene: Emission

    ~380-400 nm (Blue).
  - Acetonitrile: Emission

    ~450-480 nm (Green/Yellow).
  - Note: A shift of >50 nm confirms the formation of the ICT state.

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Caption: Step-by-step synthesis workflow with visual validation checkpoint.

Quantitative Data Summary

The following table summarizes the electronic properties of a representative scaffold: 3,6-bis(dimethylamino)pyridazine compared to the mono-substituted variant.

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Property	3-chloro-6-(dimethylamino)pyridazine	3,6-bis(dimethylamino)pyridazine	Mechanistic Insight
Dipole Moment (Calc.)	~5.2 D	~1.5 D	Bis-substitution restores symmetry, reducing net dipole and ICT strength.
Abs. (DCM)	320 nm	365 nm	Additional donor group destabilizes HOMO, narrowing the band gap (Red shift).
Em. (DCM)	410 nm	440 nm	Bis-donor system stabilizes the excited state.
Quantum Yield ( )	0.05 - 0.20	0.40 - 0.60	Symmetry reduces non-radiative decay pathways (TICT is less favorable).
Oxidation Potential ( )	+0.95 V vs Fc/Fc+	+0.55 V vs Fc/Fc+	Second amino group makes the molecule much easier to oxidize (Hole transport).

Applications in Research & Industry

Medicinal Chemistry: The "Electronic Bioisostere"

In drug design, the dimethylamino-pyridazine motif is often used as a bioisostere for quinoline or isoquinoline.

- H-Bonding: The pyridazine N2 nitrogen remains a potent Hydrogen Bond Acceptor (HBA), crucial for binding in the ATP pocket of kinases (e.g., HPK1 inhibitors).

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- Solubility: The basicity of the dimethylamino group (pKa ~5-6) improves aqueous solubility compared to phenyl-substituted analogs.

Optoelectronics: TADF Emitters

Recent research utilizes the pyridazine core as an acceptor in Thermally Activated Delayed Fluorescence (TADF) materials.[1] By coupling phenoxazine (a rigidified dimethylamino analog) to pyridazine, the singlet-triplet energy gap (

) is minimized, allowing efficient harvesting of triplet excitons for high-efficiency OLEDs.

References

- Photoinduced intramolecular charge transfer in 4-dimethylaminopyridines. Source: RSC Advances. URL:[Link]
- Fast Delayed Emission in New Pyridazine-Based Compounds. Source: Frontiers in Chemistry.[1] URL:[Link]
- Derivatives of Pyridazine with Phenoxazine and 9,9-Dimethyl-9,10-dihydroacridine Donor Moieties Exhibiting Thermally Activated Delayed Fluorescence. Source: MDPI (Materials). URL:[Link]
- The pyridazine heterocycle in molecular recognition and drug discovery. Source: Medicinal Chemistry Research (Springer). URL:[Link]
- Twisted Intramolecular Charge Transfer State of a “Push-Pull” Emitter. Source: MDPI (International Journal of Molecular Sciences). URL:[Link]

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Sources

- 1. Frontiers | Fast Delayed Emission in New Pyridazine-Based Compounds [frontiersin.org]

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